

# C.I. Solvent Yellow 176 CAS number 10319-14-9 details

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Compound of Interest

Compound Name: C.I.Solvent yellow 176

Cat. No.: B077638

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# C.I. Solvent Yellow 176: An In-Depth Technical Guide

CAS Number: 10319-14-9

This technical guide provides a comprehensive overview of C.I. Solvent Yellow 176, a quinoline-based dye used in various industrial applications. The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information.

## **Chemical and Physical Properties**

C.I. Solvent Yellow 176 is a reddish to brilliant yellow powder known for its high thermal stability and light fastness.[1][2] It is sparingly soluble in many organic solvents and insoluble in water.

[3]

Table 1: Chemical and Physical Data for C.I. Solvent Yellow 176



| Property                  | Value   | Reference |
|---------------------------|---|-----------|
| CAS Number                | 10319-14-9  | [4]       |
| C.I. Number               | 47023   | [2]       |
| Molecular Formula         | C18H10BrNO3   | [4]       |
| Molecular Weight          | 368.18 g/mol  | [4]       |
| Appearance                | Reddish yellow to brilliant yellow powder                                 | [1]       |
| Melting Point             | 218-220 °C  | [1][3][5] |
| Heat Resistance           | 260-280 °C  | [1][2]    |
| Light Fastness            | 7   | [1]       |
| Solubility                | Soluble in acetone and dimethylformamide; insoluble in ethanol and water. | [1]       |
| Maximum Absorption (λmax) | 420 nm  | [1]       |

# **Toxicological and Safety Information**

As with any chemical substance, appropriate safety precautions should be taken when handling C.I. Solvent Yellow 176.

Table 2: Toxicological and Safety Data



| Parameter                     | Value  | Reference |
|-------------------------------|--|-----------|
| Acute Oral Toxicity (Rat)     | LD50: 8200 mg/kg   | [3]       |
| Fish Toxicity                 | LC50: 1100 mg/L  | [3]       |
| Hazards                       | May cause skin and eye irritation. Harmful if swallowed.                   |           |
| Personal Protective Equipment | Safety goggles, rubber gloves, and an approved respirator are recommended. | [3]       |

## **Experimental Protocols**

Detailed experimental protocols for the synthesis and purification of C.I. Solvent Yellow 176 are not readily available in the public domain, likely due to their proprietary nature. However, a general application protocol for coloring plastics is described below.

## **Application in Plastics Coloring**

C.I. Solvent Yellow 176 is widely used for coloring a variety of plastics due to its excellent heat resistance and light fastness.[1][5]

#### Materials:

- C.I. Solvent Yellow 176 dye
- Polymer resin (e.g., PS, ABS, PMMA, PC, PET)
- Titanium dioxide (for opaque shades, optional)
- Mixer or extruder

#### Procedure:

Determine the desired color concentration. For transparent tones, a typical dosage is
 0.02%-0.05% by weight of the polymer.[1] For opaque tones, a dosage of approximately
 0.1% is common, often in combination with titanium dioxide.[1]

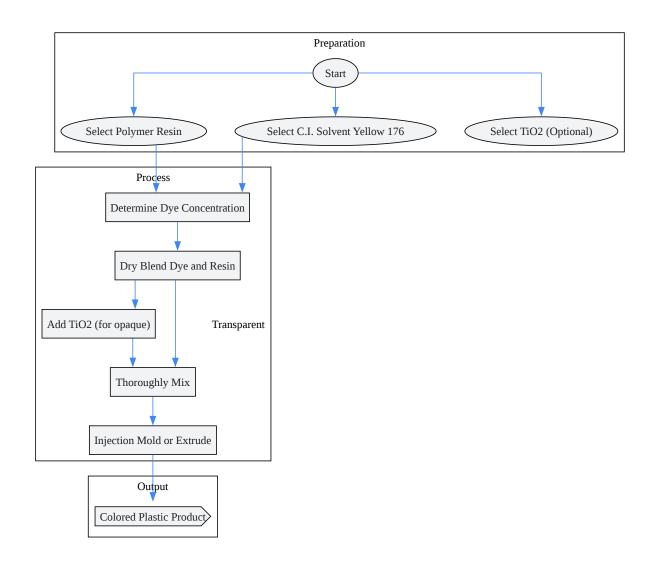






- Dry blend the C.I. Solvent Yellow 176 powder with the polymer resin pellets or powder until a homogenous mixture is achieved.
- For opaque applications, add the appropriate amount of titanium dioxide to the blend and mix thoroughly.
- Process the mixture using standard plastics processing techniques such as injection molding or extrusion. The processing temperature should be within the heat stability range of the dye.





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Workflow for Coloring Plastics with C.I. Solvent Yellow 176.

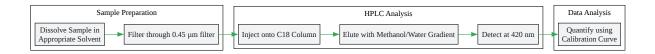


## **Potential Analytical Methodology**

While a specific, validated analytical method for C.I. Solvent Yellow 176 was not found, a reverse-phase high-performance liquid chromatography (RP-HPLC) method could likely be adapted from methodologies used for similar quinoline-based dyes. The following is a proposed, non-validated starting point for method development.

### Proposed RP-HPLC Method:

- Column: C18 stationary phase
- Mobile Phase: A gradient of methanol and water.
- Detector: UV-Vis detector set to the λmax of the dye (420 nm).
- Standard Preparation: Prepare a stock solution of C.I. Solvent Yellow 176 in a suitable solvent (e.g., acetone or dimethylformamide) and perform serial dilutions to create calibration standards.



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Proposed Analytical Workflow for C.I. Solvent Yellow 176.

## **Applications**

The primary application of C.I. Solvent Yellow 176 is in the coloration of various materials.

Table 3: Recommended Applications of C.I. Solvent Yellow 176



| Application                                 | Suitability               | Reference |
|---|---------------------------|-----------|
| Polystyrene (PS)                            | Recommended               | [1]       |
| Acrylonitrile Butadiene Styrene (ABS)       | Recommended               | [1]       |
| Polymethyl Methacrylate (PMMA)              | Recommended               | [1]       |
| Polycarbonate (PC)                          | Recommended               | [1]       |
| Polyethylene Terephthalate (PET)            | Recommended               | [1]       |
| Unplasticized Polyvinyl<br>Chloride (PVC-U) | Recommended               | [1]       |
| Polyamide 6 (PA6)                           | Not Recommended           | [1]       |
| Polyamide 66 (PA66)                         | Not Recommended           | [1]       |
| Inks  | Suitable                  | [1]       |
| Fibers                                      | Recommended for Polyester | [1]       |

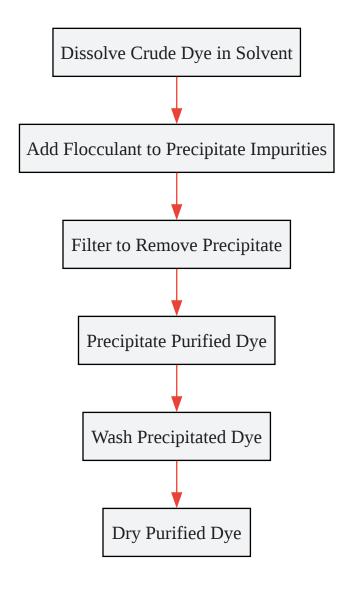
## **Signaling Pathways**

As C.I. Solvent Yellow 176 is an industrial dye, there is no information available regarding its involvement in biological signaling pathways.

## **Logical Relationships in Purification**

A general approach to the purification of dyes often involves the removal of inorganic salts and other impurities. A logical workflow for a potential purification process is outlined below.





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General Logical Workflow for Dye Purification.

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